

A Comparative Guide to the Quantum Efficiency of Tris-PCz Based Devices

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Compound of Interest

Compound Name: *Tris-PCz*
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For researchers, scientists, and drug development professionals navigating the landscape of organic light-emitting diodes (OLEDs), the selection of optimal materials is paramount to achieving high efficiency and device stability. Tris-(4-carbazoyl-9-ylphenyl)amine (**Tris-PCz**) has emerged as a key material, particularly in the realm of Thermally Activated Delayed Fluorescence (TADF) devices. This guide provides an objective comparison of the quantum efficiency of **Tris-PCz** based devices with viable alternatives, supported by experimental data and detailed protocols.

Performance Comparison of Hole Transport and Host Materials

Tris-PCz is frequently employed as a hole transport layer (HTL), an exciton blocking layer, or as a component of an exciplex-forming host system.^{[1][2][3]} Its performance is often benchmarked against other common materials such as 4,4',4''-Tris(N-3-methylphenyl-N-phenyl-amino)-triphenylamine (m-MTDATA), 1,1-Bis(4-(di-p-tolylamino)phenyl)cyclohexane (TAPC), and 4,4'-Bis(N-carbazoyl)-1,1'-biphenyl (CBP). The external quantum efficiency (EQE), a critical metric for device performance, is highly dependent on the overall device architecture.

The following tables summarize the performance of OLEDs utilizing **Tris-PCz** and its alternatives in various roles.

Table 1: Comparison of **Tris-PCz** as a Component in Exciplex-Forming Host Systems

Donor Material	Acceptor Material	Emitter (Dopant)	Max EQE (%)	Reference Device Structure
Tris-PCz	CN-T2T	None (Exciplex)	11.9	ITO/ 4% ReO3:Tris-PCz (60 nm)/ Tris-PCz (15 nm) / Tris-PCz:CN-T2T(1:1) (25 nm)/ CN-T2T (50 nm)/Liq (0.5 nm)/Al (100 nm) [4]
Tris-PCz	CN-T2T	Rubrene (1 wt%)	6.9	As above
Tris-PCz	CN-T2T	DCJTb (1 wt%)	9.7	As above
m-MTDATA	TmPyPB	Ir(Flpy-CF3)3	25.2	Not specified in detail[5]
Ph2Cz	PO-T2T	None (Exciplex)	8.51	Not specified in detail[6]
2Ph2Cz	PO-T2T	NZDFT (2 wt%)	11.30	Not specified in detail[6]

Table 2: Comparison of Materials in Hole Transport and Host Roles

Hole Transport Layer (HTL)	Host Material	Emitter (Dopant)	Max EQE (%)	Reference Device Structure
Tris-PCz / mCBP (Host)	mCBP	4CzPN (10 wt%)	Not specified	ITO/HATCN (10 nm)/Tris-PCz (35 nm)/10 wt.% 4CzPN:mCBP (G-EML) (3 nm)/...[1]
TAPC	Not specified	Flrpic	~10.6 - 21.59	Varies[7]
NPB	Not specified	Not specified	Not widely reported	Varies[7]
TCTA	CBP	Ir(dmpq)2(acac)	Not specified	Not specified[8]
mCP	CBP	Ir(dmpq)2(acac)	Not specified	Not specified[8]
TAPC	CBP	Ir(dmpq)2(acac)	Not specified	Not specified[8]
CBP	CBP	PBISt (0.5 wt%)	7	Not specified[9]

Experimental Protocols

Measurement of External Quantum Efficiency (EQE)

The accurate determination of EQE is crucial for evaluating and comparing OLED device performance. A common and reliable method involves the use of an integrating sphere.

Objective: To measure the ratio of the number of photons emitted from the device to the number of electrons injected.

Apparatus:

- Source Measure Unit (SMU)
- Integrating Sphere coupled to a calibrated spectrometer (e.g., a CCD or photodiode array)
- Device holder with electrical probes

- Computer with control and data acquisition software

Procedure:

- **Device Preparation:** The OLED device is mounted in a custom holder that allows for electrical contact while ensuring that only forward-emitted light is collected. The edges of the device should be masked to prevent wave-guided light from escaping and artificially inflating the EQE measurement.
- **System Calibration:** The spectral response of the entire measurement system (integrating sphere and spectrometer) is calibrated using a standard lamp with a known spectral irradiance. This calibration factor is used to convert the measured signal into an absolute number of photons.
- **Device Operation:** The SMU is used to apply a controlled current or voltage to the OLED device.
- **Light Collection:** The light emitted from the device is captured by the integrating sphere, which ensures that light emitted over a wide range of angles is collected.[\[10\]](#)
- **Spectral Measurement:** The spectrometer records the electroluminescence (EL) spectrum of the device at the given operating current/voltage.
- **Current Measurement:** Simultaneously, the SMU records the precise injection current flowing through the device.
- **EQE Calculation:** The EQE is calculated using the following formula[\[11\]](#):

$$\text{EQE (\%)} = (\text{Number of emitted photons} / \text{Number of injected electrons}) * 100$$

Where:

- The number of emitted photons is determined by integrating the calibrated EL spectrum.
- The number of injected electrons is calculated from the measured current (I) and the elementary charge (e): Number of electrons = I / e.

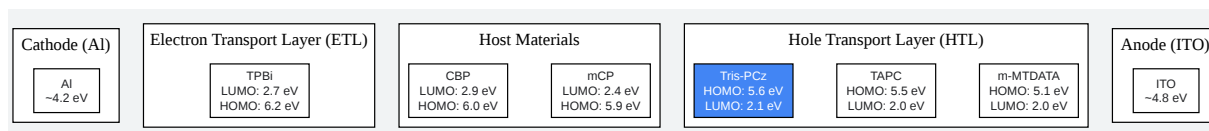
- **Data Analysis:** The EQE is typically plotted as a function of current density or luminance to show the efficiency roll-off at higher brightness levels.

Visualizing Performance and Mechanisms

To better understand the factors influencing quantum efficiency, it is useful to visualize the energy landscapes and operational pathways within the devices.

Energy Level Diagram

The alignment of the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) levels of the various materials in an OLED stack is critical for efficient charge injection, transport, and recombination.

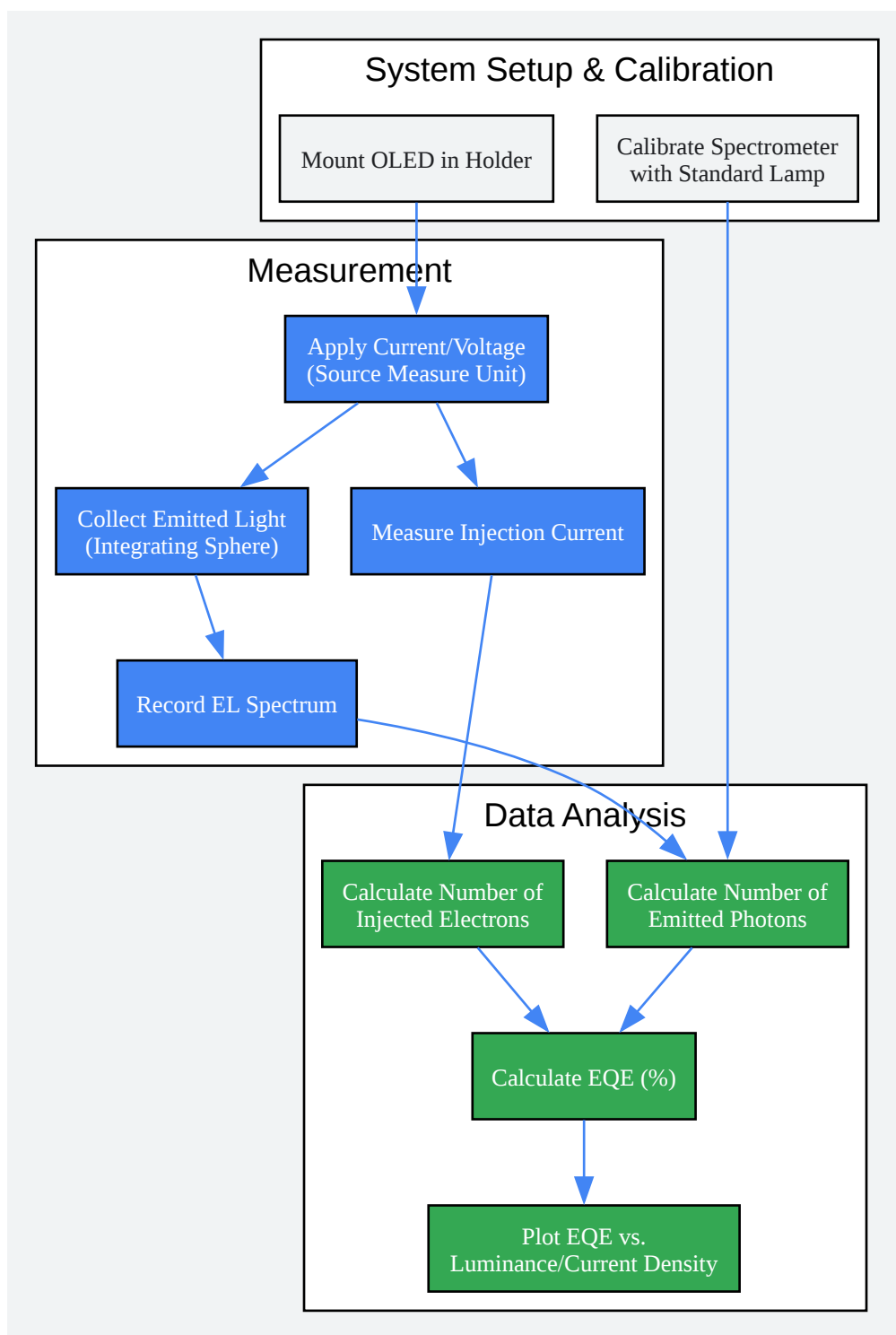


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Caption: Energy level diagram of common OLED materials.

Experimental Workflow for EQE Measurement

The process of measuring the external quantum efficiency follows a systematic workflow to ensure accurate and reproducible results.

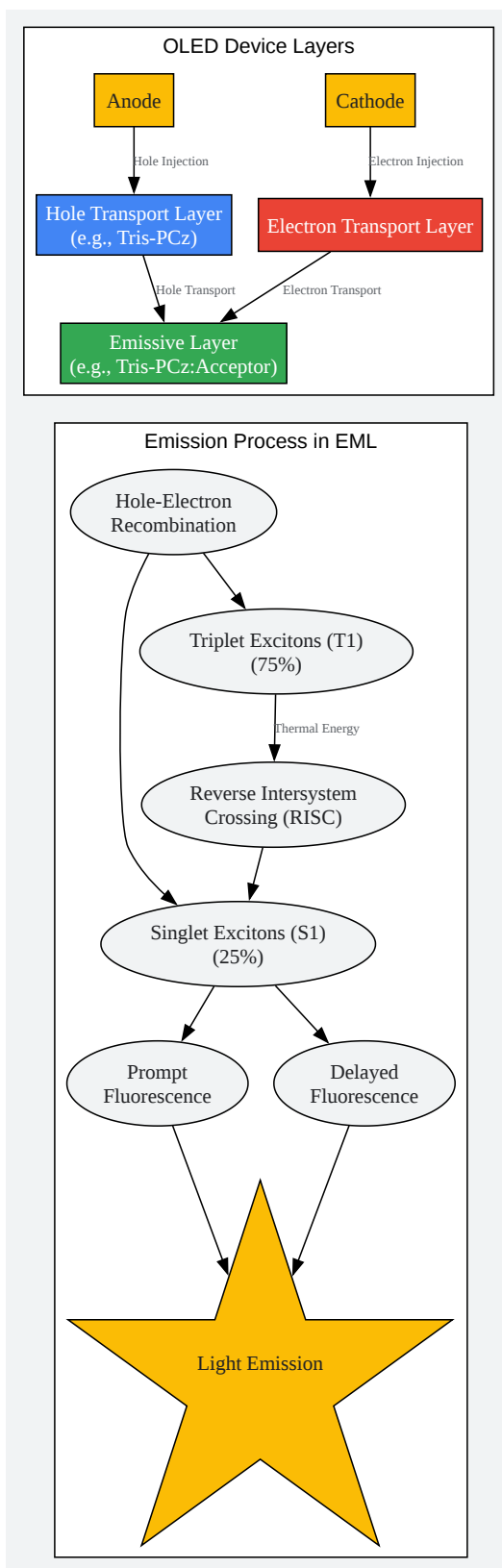


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Caption: Workflow for EQE measurement.

Charge Transport and Emission in a Tris-PCz Based TADF OLED

In a TADF OLED, **Tris-PCz** can act as a hole-transporting material and also as the donor in an exciplex-forming host. This diagram illustrates the key processes leading to light emission.



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Caption: TADF mechanism in a **Tris-PCz** device.

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